

A Technical Guide to the Preliminary Biological Activity of VO-Ohpic Trihydrate

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780494

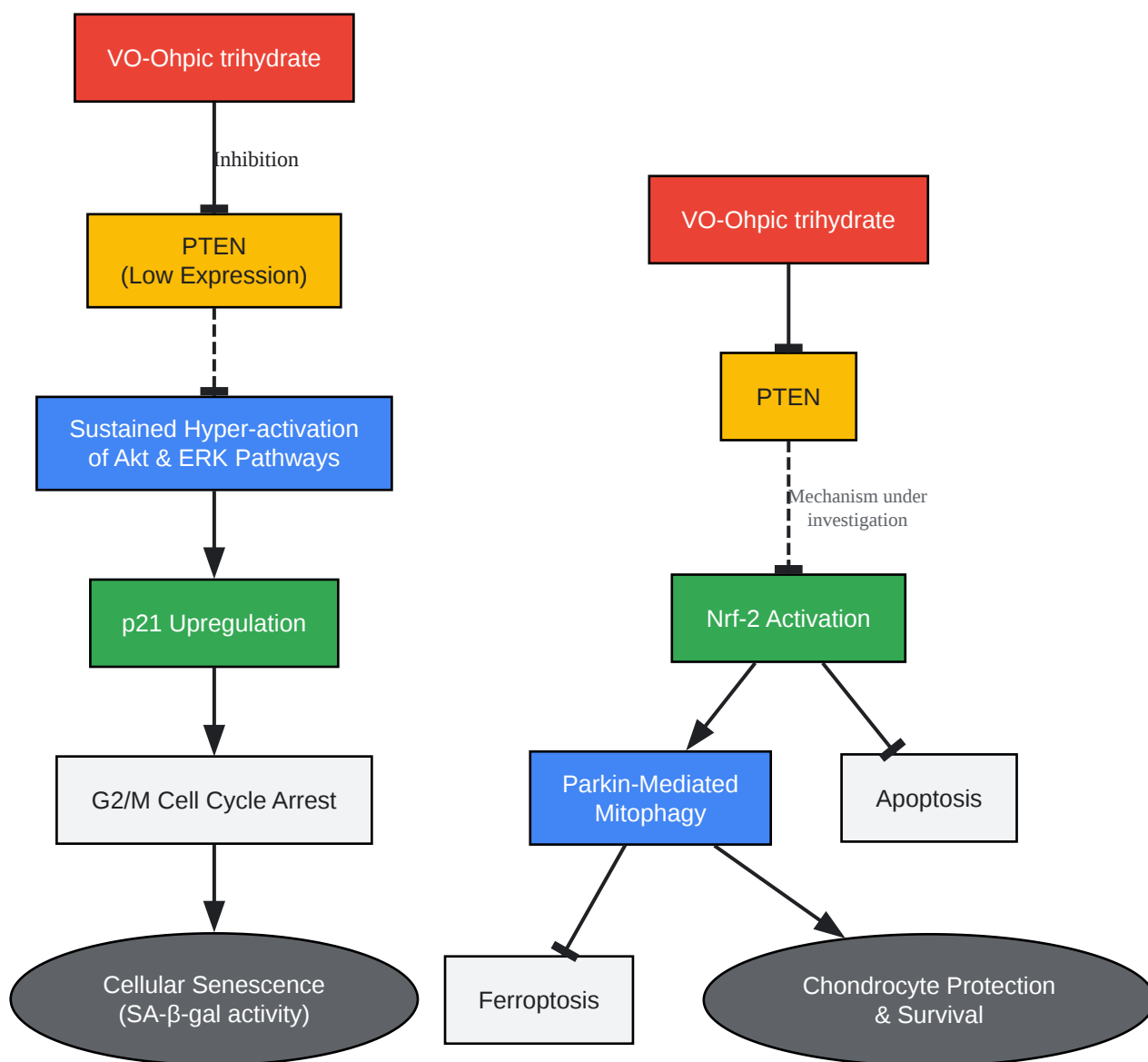
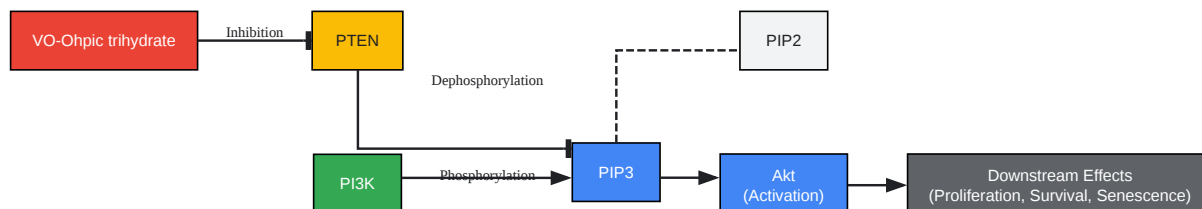
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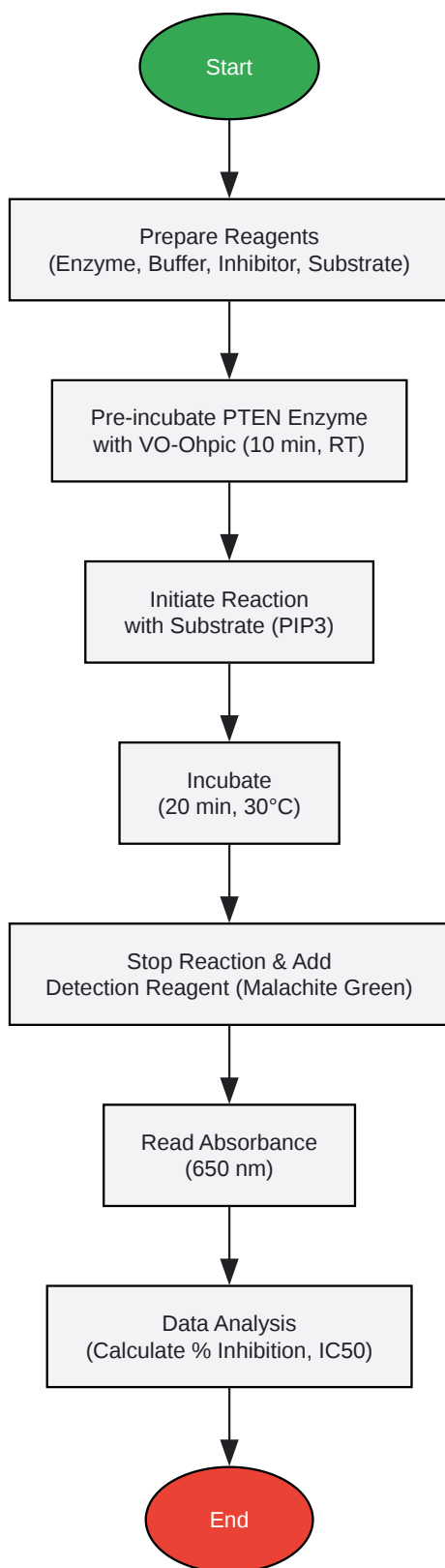
Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive overview of the preliminary research on **VO-Ohpic trihydrate**, a potent and selective small-molecule inhibitor of the tumor suppressor protein, Phosphatase and Tensin Homolog (PTEN). We consolidate key findings on its mechanism of action, in vitro and in vivo efficacy, and impact on critical cellular signaling pathways. This guide includes structured data tables for quantitative analysis, detailed experimental protocols for reproducibility, and visual diagrams of implicated pathways and workflows to facilitate a deeper understanding of its biological activity.

Core Mechanism of Action

VO-Ohpic trihydrate is a vanadium-based compound that functions as a highly potent, reversible, and noncompetitive inhibitor of PTEN's lipid phosphatase activity.^{[1][2][3][4][5]} PTEN is a critical negative regulator of the PI3K/Akt signaling pathway, a cascade central to cell growth, proliferation, and survival.^{[1][6]} By inhibiting PTEN, **VO-Ohpic trihydrate** prevents the dephosphorylation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3), leading to an accumulation of PIP3 at the cell membrane. This, in turn, promotes the activation of downstream effectors, most notably the serine/threonine kinase Akt.^{[7][8][9]} The functional activation of Akt triggers a cascade of downstream events, including the modulation of transcription factors like FoxO3a and the activation of the mTOR pathway, which collectively influence cellular processes such as proliferation, apoptosis, and senescence.^{[6][7][8]}





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